Application Note: Friedel-Crafts Acylation using Benzofuran-6-carbonyl Chloride

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Compound of Interest

Compound Name:	*Benzofuran-6-carbonyl chloride*
CAS No.:	*1156547-55-5*
Cat. No.:	*B11818337*

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Executive Summary & Strategic Importance

Benzofuran-6-carbonyl chloride (CAS: 1156547-55-5) is a high-value electrophile in medicinal chemistry. Its primary industrial utility lies in the synthesis of Lifitegrast, where it undergoes N-acylation. However, its use in Friedel-Crafts (FC) C-acylation allows for the construction of benzofuran-6-yl aryl ketones, a scaffold found in various antiviral and anti-inflammatory candidates.

The Core Challenge: The benzofuran moiety is electron-rich and sensitive to strong Lewis acids. Standard FC conditions (e.g., refluxing

) often lead to furan ring opening, polymerization, or rearrangement. This protocol details a "Soft-Lewis Acid" approach to preserve the heteroaromatic core while achieving high acylation efficiency.

Mechanistic Insight & Stability Considerations

The reaction proceeds via an Electrophilic Aromatic Substitution (

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). The key to success is balancing the reactivity of the acylium ion with the stability of the benzofuran ring.

The Stability Paradox

- Acylium Formation: Requires a Lewis Acid (LA) to abstract chloride.
- Furan Sensitivity: The C2-C3 double bond of benzofuran is susceptible to acid-catalyzed polymerization or hydrolysis.
- Solution: Use of mild Lewis acids (

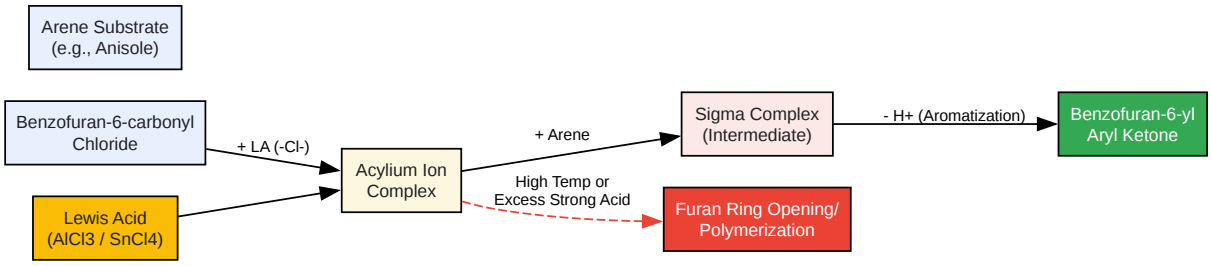
  ,

) or temperature-controlled

  conditions prevents the "furano-cation" degradation pathway.

Reaction Pathway Diagram

The following diagram illustrates the activation of the acid chloride and the competing degradation pathway that must be avoided.



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Caption: Mechanistic pathway highlighting the critical divergence between productive acylation and acid-catalyzed degradation.

Reagent Preparation (In-Situ Generation)

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Benzofuran-6-carbonyl chloride is moisture-sensitive and hydrolyzes back to the acid rapidly. For reproducible results, it should be synthesized fresh from Benzofuran-6-carboxylic acid.

Protocol A: Synthesis of **Benzofuran-6-carbonyl Chloride**[1]

- Precursor: Benzofuran-6-carboxylic acid (CAS: 77095-51-3).
- Reagent: Oxalyl Chloride (preferred over Thionyl Chloride for milder byproduct removal).
- Catalyst: DMF (Catalytic).

Step-by-Step:

- Suspend 10.0 mmol of Benzofuran-6-carboxylic acid in anhydrous DCM (20 mL) under

  .
- Add catalytic DMF (2-3 drops).
- Add Oxalyl Chloride (12.0 mmol, 1.2 eq) dropwise at

  .
- Stir at Room Temperature (RT) for 2–3 hours until gas evolution (

  ,

  ,

) ceases and the solution becomes clear.
- Concentrate in vacuo to remove excess oxalyl chloride.
- Redissolve the crude yellow solid in fresh anhydrous DCM for the acylation step immediately.

Core Protocol: Friedel-Crafts Acylation

Model Reaction: Acylation of Anisole (Methoxybenzene) to form (Benzofuran-6-yl)(4-methoxyphenyl)methanone.

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Reagents & Materials[1][2][3][4][5][6][7][8][9][10][11][12]

- Electrophile: Freshly prepared **Benzofuran-6-carbonyl chloride** (1.0 eq) in DCM.
- Nucleophile: Anisole (1.1 eq).
- Lewis Acid: Aluminum Chloride (

) (1.2 eq) OR Tin(IV) Chloride (

) (1.2 eq) for sensitive substrates.
- Solvent: Dichloromethane (DCM) (Anhydrous).

Experimental Procedure

- Setup: Flame-dry a 100 mL two-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and

  inlet.
- Lewis Acid Charge: Add

  (1.2 eq) to anhydrous DCM (10 mL) at

  .
  - Note: If using

    (liquid), add it neat to the DCM.
- Electrophile Addition: Add the solution of **Benzofuran-6-carbonyl chloride** (from Protocol A) dropwise to the Lewis Acid suspension over 15 minutes at

  .
  - Observation: The mixture may turn dark orange/red (formation of the acylium complex).
- Substrate Addition: Add Anisole (1.1 eq) dropwise at

  .

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- Critical Control: Do not allow the temperature to rise above

  during addition to prevent regio-scrambling or furan degradation.

- Reaction: Stir at

  for 1 hour, then allow to warm slowly to RT over 2 hours. Monitor by TLC (System: Hexane/EtOAc 8:2).

- Quench: Pour the reaction mixture slowly into a stirred mixture of Ice/1M HCl (50 mL).
  - Why? Acidic quench prevents the formation of aluminum emulsions and hydrolyzes the aluminum-alkoxide complex.

- Workup: Extract with DCM (

  mL). Wash combined organics with Sat.

  (to remove unreacted acid) and Brine. Dry over

  .

- Purification: Flash Column Chromatography (

). Elute with Hexane

  Hexane/EtOAc (9:1).

Optimization & Data Summary

Lewis Acid Compatibility Table

The choice of Lewis Acid significantly impacts yield and purity.

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Lewis Acid	Reactivity	Furan Stability	Yield (Typical)	Comment
	High	Low	65-75%	Requires strict control. Best for deactivated arenes.
	Moderate	High	80-85%	Recommended. Milder; preserves benzofuran core.
	Moderate	Moderate	60-70%	Good alternative; easier workup than Aluminum.
	Low	Very High	<40%	Too weak for benzofuran-carbonyl chloride activation.

Solvent Effects[2][3]

- DCM (Dichloromethane): Preferred. Good solubility, low boiling point.
- Nitrobenzene: Avoid if possible. High boiling point makes removal difficult, though it stabilizes the acylium ion.
- CS2: Historical, but hazardous. Not recommended.

Troubleshooting Guide

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Observation	Root Cause	Corrective Action
Black Tar / Polymer	Acid concentration too high or Temp too high.	Switch to or reduce Temp to .
Hydrolyzed Acid (Start Material)	Moisture ingress during acid chloride prep.	Flame-dry glassware; use fresh Oxalyl Chloride.
Low Conversion	Deactivated acylating agent.	Ensure "Protocol A" (Chloride formation) is complete before adding LA.
Regio-isomers	Temperature drift during addition.	Maintain strict during substrate addition.

References

- Lifitegrast Synthesis (Industrial Context)
  - Patents detailing the handling of **Benzofuran-6-carbonyl chloride**
  - Bhat, K. S., et al. "Process for the preparation of lifitegrast." U.S. Patent No. 11,246,862. (2022). Link
  - Note: Describes the conversion of the acid to the chloride using oxalyl chloride/DMF.
- Benzofuran Acylation Methodology: Giraud, A., et al. "Synthesis of 2,3-disubstituted benzofurans." Journal of Heterocyclic Chemistry, 48(4), 2011. (General benzofuran stability in FC conditions).
- Lewis Acid Selection: Olah, G. A. Friedel-Crafts and Related Reactions. Wiley-Interscience. (Canonical text on Lewis Acid reactivity series).
- Benzofuran-6-yl Ketone Derivatives
  - BenchChem. "1-(6-Benzofuranyl)-2-propanone Structure and Reactivity." Link (Confirming the existence and stability of 6-acylated benzofurans).

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Disclaimer: This protocol involves the use of corrosive acid chlorides and reactive Lewis acids. All operations must be performed in a fume hood with appropriate PPE.

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